

Balanol Chemical & Physical Properties

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Compound Focus: Balanol

CAS No.: 63590-19-2

Cat. No.: S520405

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The following table summarizes key identified properties relevant to solubility from the search results.

Property	Value / Description	Relevance to Solubility
Chemical Formula	$C_{28}H_{26}N_2O_{10}$ [1] [2]	Determines molecular weight and polarity
Molar Mass	550.520 g·mol ⁻¹ [2]	High molecular weight can challenge solubility
Predicted Water Solubility	0.0157 mg/mL [1]	Indicates very poor inherent aqueous solubility
Molecular Framework	Aromatic heteromonocyclic compounds [1]	Extensive aromatic rings reduce water compatibility
Hydrogen Bond Donors/Acceptors	7 donors, 10 acceptors [1]	High count suggests potential for H-bonding with solvents

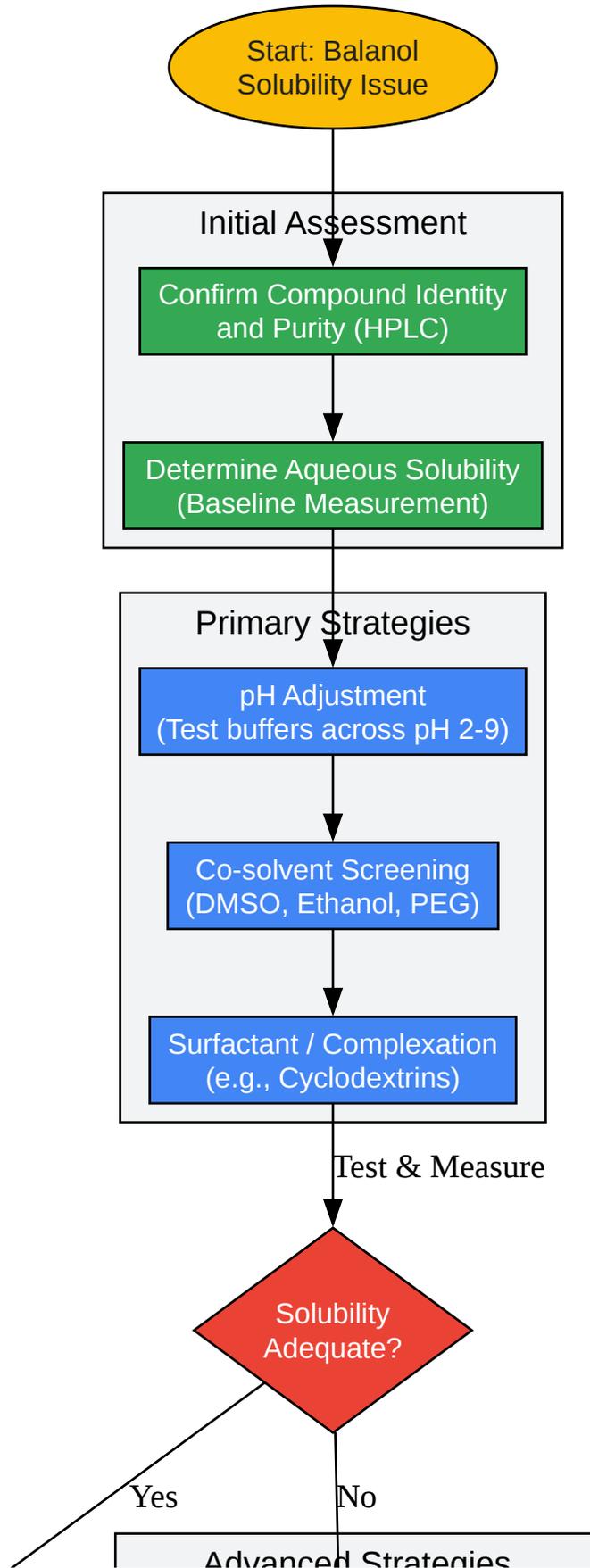
Guidance for Solubility Investigation

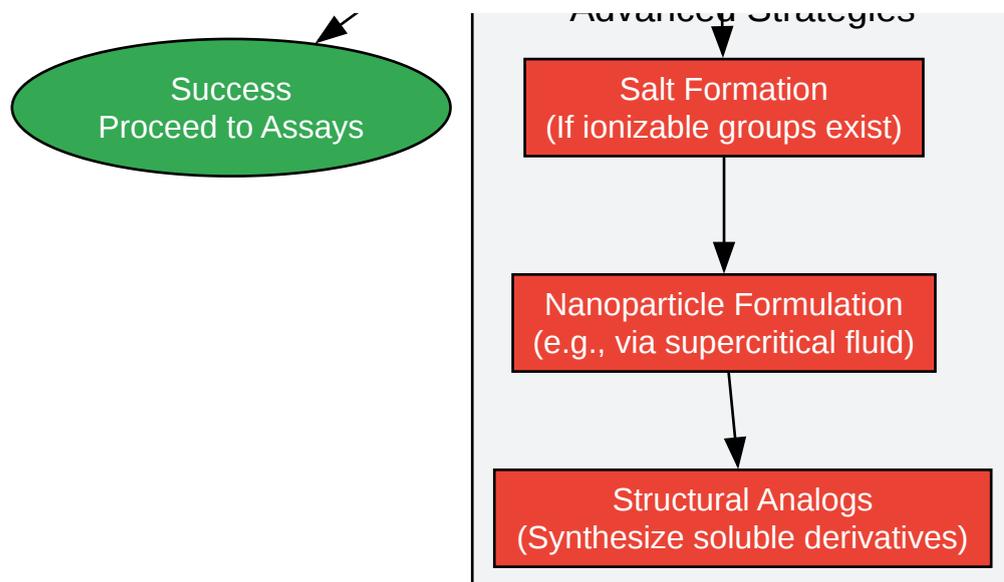
While direct protocols for **balanol** are unavailable, you can develop experimental plans based on its properties and general pharmaceutical principles.

- **Buffer and Solvent Screening:** Begin by testing **balanol**'s solubility in various aqueous buffers (e.g., phosphate, citrate) across a physiological pH range (e.g., 2-9) to identify optimal conditions. Co-solvents (DMSO, ethanol), surfactants, and cyclodextrins can be explored to enhance solubility [3].
- **Analytical Method:** High-Performance Liquid Chromatography (HPLC) is suitable for quantifying **balanol** concentration in solubility samples. Ensure the method is validated for **balanol** detection.
- **Structural Modification:** If solubility remains insufficient, consider synthesizing **balanol** analogs. Structure-activity relationship studies indicate that modifications, particularly to the benzophenone rings, can be made while retaining biological activity [2].

The diagram below outlines a logical workflow for systematically addressing **balanol** solubility challenges.

Balanol Solubility Troubleshooting Workflow





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Knowledge Base & FAQs

Building a knowledge base with anticipated questions is crucial for a technical support center.

Frequently Asked Questions

- **What is the predicted aqueous solubility of balanol?** The predicted water solubility of **balanol** is **0.0157 mg/mL**, classifying it as a poorly soluble compound [1].
- **Which functional groups in balanol's structure influence its solubility?** **Balanol** contains multiple phenolic hydroxyl groups and a carboxylic acid group, which can be ionized in basic conditions to improve aqueous solubility. The extensive aromatic ring systems contribute to its hydrophobicity [1] [2].
- **Are there any known formulations of balanol for biological assays?** The search results do not specify commercial formulations. Research studies often use stock solutions in DMSO prior to dilution in aqueous assay buffers [4].

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References

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2. - Wikipedia Balanol [en.wikipedia.org]
3. Troubleshooting Guide for Common Protein Solubility Issues [synapse.patsnap.com]
4. [sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical...](https://www.sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical-science/balanol) [[sciencedirect.com](https://www.sciencedirect.com)]

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